

what is the chemical structure of mesaconic acid

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Compound of Interest

Compound Name: *Mesaconic acid*

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Mesaconic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mesaconic acid, systematically known as (2E)-2-methylbut-2-enedioic acid, is a dicarboxylic acid with significant roles in various biochemical pathways. As an isomer of itaconic and citraconic acids, it is involved in metabolic processes such as the biosynthesis of vitamin B12 and acts as a competitive inhibitor of fumarate reduction.^{[1][2]} This guide provides an in-depth overview of the chemical structure, properties, synthesis, and biochemical significance of **mesaconic acid**, tailored for professionals in research and drug development.

Chemical Structure and Identification

Mesaconic acid is an unsaturated dicarboxylic acid characterized by a methyl group substituent on the fumaric acid backbone.^[1] It is the trans-isomer of citraconic acid ((2Z)-2-methylbut-2-enedioic acid).^[3] The molecule's chemical formula is C₅H₆O₄.^[1]

Key identifiers for **mesaconic acid** include:

- IUPAC Name: (2E)-2-methylbut-2-enedioic acid^[1]

- Synonyms: 2-Methylfumaric acid, trans-1-Propene-1,2-dicarboxylic acid[4][5]
- CAS Number: 498-24-8[1]
- SMILES: C\C(=C/C(O)=O)C(O)=O[4][6]
- InChI Key: HNEGQIOMVPPMNR-NSCUHMNNSA-N[4][6]

Physicochemical Properties

A summary of the key quantitative data for **mesaconic acid** is presented in the table below, facilitating easy comparison of its properties.

Property	Value	Reference(s)
Molecular Weight	130.10 g/mol	[1][4]
Melting Point	200 - 205 °C	[1][2][4]
Boiling Point	250 °C (decomposes)	[2][7]
Density	1.31 g/cm ³	[2]
Water Solubility	26.3 mg/mL at 18 °C	[1][8]
pKa ₁	3.09 (at 25 °C)	[7][8]
pKa ₂	4.82 ($K_2 = 15 \times 10^{-6}$)	[5]

Experimental Protocols

Synthesis of Mesaconic Acid from Citraconic Anhydride

This protocol is adapted from a procedure published in *Organic Syntheses*.[6]

Materials:

- Citraconic anhydride (100 g, 0.89 mole) or an equivalent amount of citraconic acid.[6]
- Water (100 cc)

- Dilute nitric acid (150 cc, prepared by mixing 1 part concentrated nitric acid with 4 parts water by volume)
- 500-cc Erlenmeyer flask
- Filter apparatus
- Evaporation setup

Procedure:

- A mixture of 100 g of citraconic anhydride, 100 cc of water, and 150 cc of dilute nitric acid is placed in a 500-cc Erlenmeyer flask.[6]
- The mixture is evaporated until the appearance of red fumes. This indicates that the rearrangement to **mesaconic acid** is occurring. The volume at this point is typically around 250 cc.[6]
- The solution is then cooled, and the precipitated **mesaconic acid** is collected on a filter.[6]
- The mother liquor is further concentrated by evaporation to 150 cc and cooled again to collect additional crystalline product.[6]
- A final concentration of the mother liquor to 50 cc will yield more **mesaconic acid**.[6]
- The combined crude product is recrystallized from 100 cc of water.[6]
- The final yield of purified **mesaconic acid**, with a melting point of 203–205 °C, is typically between 50–60 g (43–52% of the theoretical amount).[6]

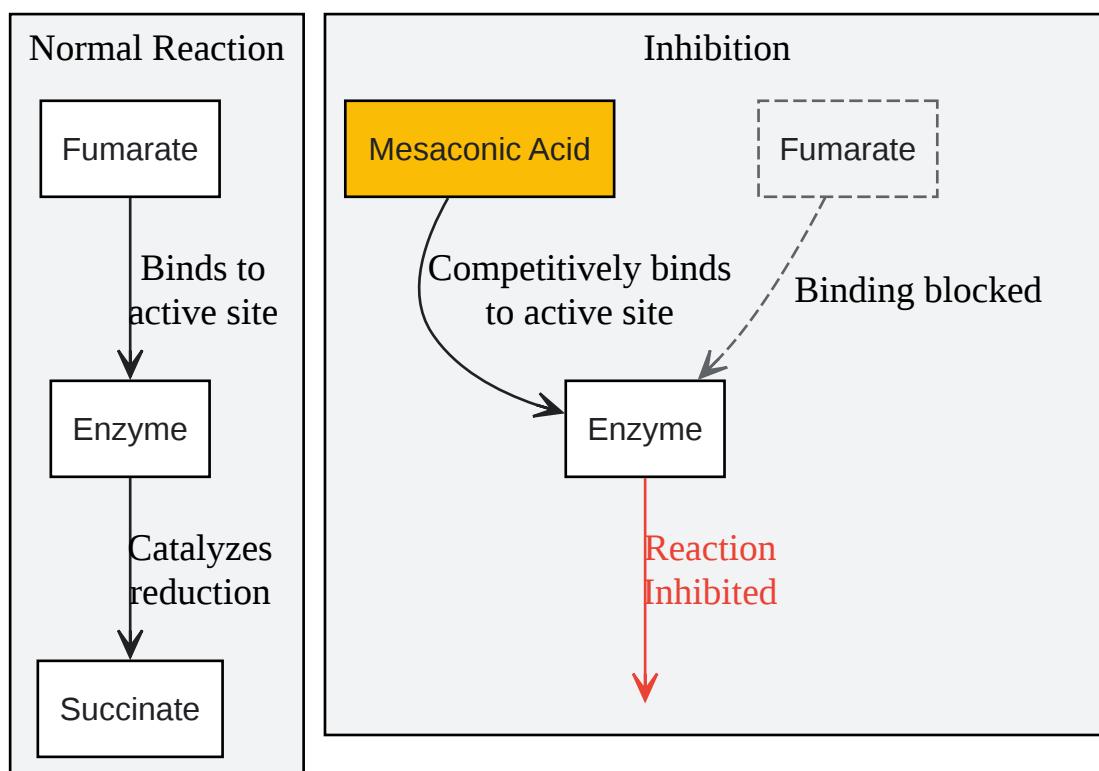
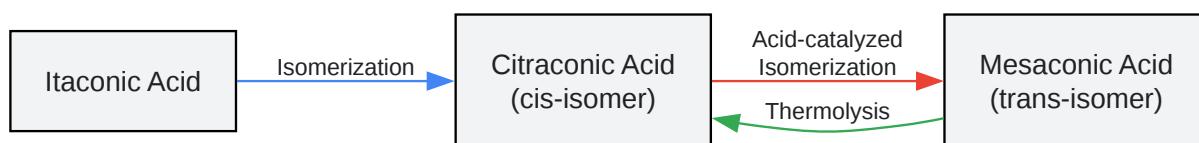
Safety Note: This procedure should be carried out by personnel with appropriate training in experimental organic chemistry. All hazardous materials should be handled using standard laboratory safety procedures.[6]

Biochemical Significance and Pathways

Mesaconic acid is a metabolite with roles in several key biochemical processes.

Isomeric Relationship

Mesaconic acid exists as one of three isomers of methylbutenedioic acid, the others being itaconic acid and citraconic acid. The isomerization between these forms is a critical aspect of their chemistry and biological activity.[9][10]



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